

2,2-Difluoroethylamine hydrochloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2,2-Difluoroethylamine
hydrochloride

Cat. No.: B122141

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Technical Support Center: 2,2-Difluoroethylamine Hydrochloride

This technical support center provides essential safety information, experimental guidance, and troubleshooting for researchers, scientists, and drug development professionals working with **2,2-Difluoroethylamine hydrochloride**.

Safety Data Sheet (SDS) Summary

A comprehensive understanding of the safety profile of **2,2-Difluoroethylamine hydrochloride** is critical for safe handling in a laboratory setting. The following sections summarize key information from the Safety Data Sheet.

Physical and Chemical Properties

Property	Value
CAS Number	79667-91-7
Molecular Formula	C ₂ H ₆ ClF ₂ N
Molecular Weight	117.53 g/mol [1]
Appearance	White to off-white solid/powder[1][2]
Melting Point	132-137 °C (with decomposition)[1][2]
Storage Temperature	2-8°C[1][2]

Hazard Identification and Classification

Signal Word: Warning[3]

Hazard Statements:

- H302 + H312 + H332: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- H315: Causes skin irritation.[3][5]
- H319: Causes serious eye irritation.[3][6]
- H335: May cause respiratory irritation.[3][5][6]
- H412: Harmful to aquatic life with long lasting effects.[5][7]

Pictograms:

Experimental Protocols & Handling Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **2,2-Difluoroethylamine hydrochloride** to minimize exposure and ensure personal safety.

Caption: Standard PPE workflow for handling **2,2-Difluoroethylamine hydrochloride**.

Safe Handling and Storage

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[3] Avoid breathing dust and prevent contact with skin and eyes.[3] Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[3]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container.[3] Recommended storage temperature is between 2-8°C.[1][2] Store away from incompatible materials.[3]

Troubleshooting and FAQs

This section addresses common issues and questions that may arise during experiments involving **2,2-Difluoroethylamine hydrochloride**.

Q1: The compound appears discolored or has clumped together. Is it still usable?

A1: **2,2-Difluoroethylamine hydrochloride** is a white to off-white solid.[1][2] Discoloration or clumping may indicate moisture absorption or degradation. It is recommended to use a fresh, properly stored batch for sensitive applications to ensure reproducibility. Always store the compound in a tightly sealed container in a dry environment.[3]

Q2: I'm observing poor solubility of the compound in my reaction solvent. What can I do?

A2: While specific solubility data is not readily available in the provided search results, consider the following general troubleshooting steps:

- Gently warm the mixture.
- Try a different solvent or a co-solvent system.
- Use sonication to aid dissolution.
- Ensure the compound is of high purity, as impurities can affect solubility.

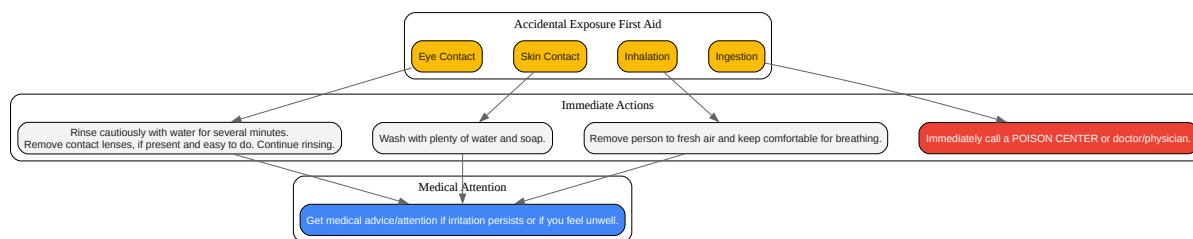
Q3: My reaction is not proceeding as expected. Could the starting material be the issue?

A3: The purity of **2,2-Difluoroethylamine hydrochloride** can impact reaction outcomes. Purity levels are typically specified by the supplier (e.g., $\geq 95\%$ or $\geq 99\%$).^[1] If you suspect an issue with the starting material, consider the following:

- Verify the purity of your compound, if possible.
- Ensure the compound has been stored correctly to prevent degradation.
- As this compound can be a precursor for generating difluoromethyl diazomethane in situ, ensure the other reagents, such as tert-butyl nitrite and acetic acid, are also of appropriate quality.^[4]

Q4: What are the immediate first aid measures in case of accidental exposure?

A4: The following diagram outlines the recommended first aid procedures.



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